

In-Depth Technical Guide to the Safe Handling of 1,2-Epoxyhexane

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Compound of Interest

Compound Name: 1,2-Epoxyhexane

Cat. No.: B074757

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling precautions for **1,2-Epoxyhexane** (also known as 1,2-Hexylene Oxide or Butyloxirane). The information is intended to equip laboratory personnel with the necessary knowledge to mitigate risks associated with the use of this compound.

Hazard Identification and Classification

1,2-Epoxyhexane is a highly flammable liquid and vapor that poses several health risks. It is classified as harmful if swallowed, causes skin and serious eye irritation, may cause respiratory irritation, and is suspected of causing cancer.^[1]

GHS Classification

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a standardized framework for hazard communication. The classification for **1,2-Epoxyhexane** is summarized below.

Hazard Class	Category	Hazard Statement
Flammable Liquids	2	H225: Highly flammable liquid and vapour.[1][2][3]
Acute Toxicity, Oral	4	H302: Harmful if swallowed.[1][2]
Skin Corrosion/Irritation	2	H315: Causes skin irritation.[1][3]
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation.[1][3]
Sensitisation, Skin	1	H317: May cause an allergic skin reaction.[1]
Carcinogenicity	2	H351: Suspected of causing cancer.[1]
Specific Target Organ Toxicity - Single Exposure (Respiratory Tract Irritation)	3	H335: May cause respiratory irritation.[1][3]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **1,2-Epoxyhexane** is provided in the table below. This data is crucial for understanding its behavior and potential hazards.

Property	Value
CAS Number	1436-34-6[1][4]
Molecular Formula	C ₆ H ₁₂ O[4]
Molecular Weight	100.16 g/mol [4]
Appearance	Colorless liquid[3][5]
Boiling Point	118-120 °C[3][5]
Flash Point	15 °C (59 °F)[3][5]
Density	0.831 - 0.832 g/mL at 25 °C[4][5]
Solubility	Difficult to mix with water.[6]

Experimental Protocols for Hazard Evaluation

The hazard classifications of **1,2-Epoxyhexane** are determined through standardized experimental protocols. Below are summaries of the methodologies for key toxicological endpoints.

Acute Dermal Irritation/Corrosion (OECD 404)

This test evaluates the potential of a substance to cause reversible or irreversible skin damage.
[7]

- Principle: A single dose of the test substance is applied to the skin of an experimental animal, typically an albino rabbit.[8][9] Untreated skin on the same animal serves as a control.[8][9]
- Methodology:
 - A small area of the animal's back is clipped free of fur.[7]
 - 0.5 mL of the liquid test substance is applied to a gauze patch, which is then applied to the prepared skin area.[10]

- The patch is held in place with a semi-occlusive dressing for a 4-hour exposure period.[\[8\]](#)
[\[9\]](#)
- After exposure, the residual substance is removed.[\[8\]](#)
- The skin is examined for erythema (redness) and edema (swelling) at 60 minutes, and then at 24, 48, and 72 hours after patch removal.[\[11\]](#) Observations may continue for up to 14 days to assess the reversibility of the effects.[\[8\]](#)
- Scoring: Skin reactions are graded based on a standardized scoring system. If corrosive effects are observed, the test is terminated immediately.[\[12\]](#)

Acute Eye Irritation/Corrosion (OECD 405)

This test assesses the potential of a substance to cause damage to the eye.

- Principle: A single dose of the test substance is applied to one eye of an experimental animal, usually an albino rabbit, with the untreated eye serving as a control.[\[1\]](#)[\[5\]](#)
- Methodology:
 - The test substance is instilled into the conjunctival sac of one eye after gently pulling the lower eyelid away from the eyeball.[\[2\]](#)[\[4\]](#)
 - The eyelids are held together for about one second to prevent loss of the substance.[\[2\]](#)[\[4\]](#)
 - The eye is not washed out for at least 24 hours after instillation, unless immediate corrosive effects are noted.[\[2\]](#)[\[4\]](#)
 - The eyes are examined for lesions of the cornea, iris, and conjunctiva at 1, 24, 48, and 72 hours after application.[\[5\]](#) Observations can be extended up to 21 days to evaluate the reversibility of any damage.[\[1\]](#)
- Considerations: To minimize animal distress, the use of topical anesthetics and systemic analgesics is recommended.[\[4\]](#) A sequential testing strategy, starting with a single animal, is also advised.[\[5\]](#)

Acute Oral Toxicity - Fixed Dose Procedure (OECD 420)

This method is used to determine the acute oral toxicity of a substance.

- Principle: This procedure avoids using lethality as the primary endpoint and instead relies on the observation of clear signs of toxicity at one of a series of fixed dose levels.[\[13\]](#)
- Methodology:
 - A "sighting study" is first performed with a single animal to determine the appropriate starting dose for the main study.[\[13\]](#)
 - In the main study, groups of at least 5 animals of a single sex (typically female rats) are dosed in a stepwise manner using fixed doses (e.g., 5, 50, 300, 2000 mg/kg).[\[13\]](#)[\[14\]](#)
 - The substance is administered as a single dose by gavage.[\[14\]](#) Animals are fasted before dosing.[\[14\]](#)
 - Animals are observed for a minimum of 14 days for signs of toxicity, and body weight is recorded weekly.[\[13\]](#)[\[14\]](#)
 - At the end of the observation period, all animals are subjected to a gross necropsy.[\[13\]](#)

Bacterial Reverse Mutation Test (Ames Test, OECD 471)

This is a widely used in vitro test to assess the mutagenic potential of a chemical.[\[6\]](#)

- Principle: The test uses amino acid-requiring strains of *Salmonella typhimurium* and *Escherichia coli* to detect point mutations.[\[15\]](#) It identifies mutations that revert the existing mutations in the bacteria, restoring their ability to synthesize an essential amino acid and thus grow on a selective medium.[\[6\]](#)[\[15\]](#)
- Methodology:
 - Bacterial cultures are exposed to the test substance at various concentrations, both with and without an exogenous metabolic activation system (S9 mix from rat liver).[\[15\]](#)[\[16\]](#)
 - Two methods are commonly used: the plate incorporation method and the pre-incubation method.[\[15\]](#)

- After exposure, the bacteria are plated on a minimal agar medium that lacks the essential amino acid.
- The plates are incubated at 37°C for 2-3 days.[\[15\]](#)
- The number of revertant colonies is counted and compared to the number of spontaneous revertant colonies on control plates. A significant increase in revertant colonies indicates mutagenic potential.

Safe Handling and Storage

Strict adherence to proper handling and storage procedures is essential to minimize exposure and ensure safety.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear safety glasses with side-shields or chemical goggles.[\[1\]](#)[\[4\]](#) A face shield may be necessary if there is a splash hazard.[\[11\]](#)
- Skin Protection: Wear impervious clothing and chemically resistant gloves (e.g., nitrile).[\[4\]](#) [\[11\]](#) Always inspect gloves before use and use proper removal techniques.[\[4\]](#) A lab coat and closed-toe shoes are mandatory.[\[17\]](#)
- Respiratory Protection: Use only in a well-ventilated area, preferably within a chemical fume hood.[\[1\]](#)[\[11\]](#) If ventilation is inadequate, an approved respirator should be worn.[\[18\]](#)

Handling Procedures

- Avoid all personal contact, including inhalation of vapors.[\[1\]](#)
- Do not eat, drink, or smoke in areas where **1,2-Epoxyhexane** is handled.[\[1\]](#)[\[2\]](#)
- Use explosion-proof electrical and ventilating equipment.[\[3\]](#)[\[19\]](#)
- Use only non-sparking tools.[\[2\]](#)[\[3\]](#)
- Take precautionary measures against static discharge by grounding and bonding containers and receiving equipment.[\[1\]](#)[\[2\]](#)

- Wash hands thoroughly with soap and water after handling.[1][11]

Storage

- Store in a cool, dry, and well-ventilated area away from heat, sparks, and open flames.[1][11]
- Keep containers tightly closed and protected from physical damage.[1][4]
- Store locked up.[1][5]
- Incompatible Materials: Strong oxidizing agents, strong acids, strong bases, and finely powdered metals.[3][19]

Emergency Procedures

First Aid Measures

A clear and immediate response is critical in the event of an exposure.

- Inhalation: Remove the individual to fresh air. If breathing is difficult, give oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[3][20]
- Skin Contact: Immediately remove all contaminated clothing.[2] Flush the affected skin with plenty of soap and water for at least 15 minutes.[4][20] Seek medical attention if irritation persists.[1]
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[20] Remove contact lenses if present and easy to do.[1] Seek immediate medical attention.[1][20]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water.[2][4] Call a poison control center or doctor immediately for treatment advice.[1][2]

Spill Response

- Small Spills:
 - Evacuate non-essential personnel and ensure adequate ventilation.

- Eliminate all ignition sources.[\[1\]](#)
- Wear appropriate PPE.
- Contain the spill using an inert absorbent material (e.g., vermiculite, sand, or earth).[\[1\]](#) Do not use combustible materials like sawdust.[\[21\]](#)
- Collect the absorbed material using non-sparking tools and place it in a suitable, sealed container for hazardous waste disposal.[\[1\]](#)[\[22\]](#)
- Large Spills:
 - Evacuate the area immediately.
 - Contact your institution's Environmental Health and Safety (EHS) department or emergency response team.[\[11\]](#)

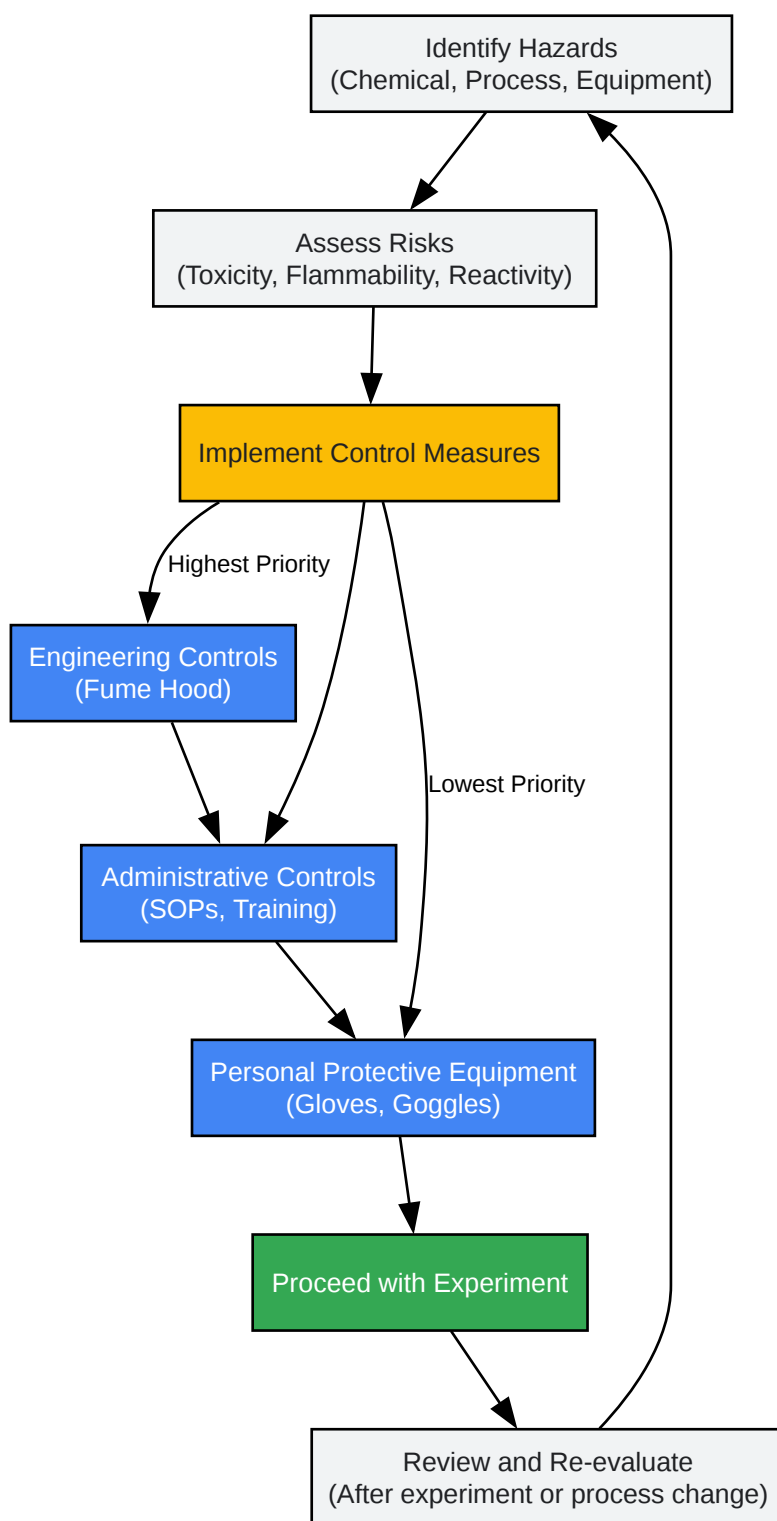
Waste Disposal

- Unused **1,2-Epoxyhexane** and contaminated materials must be disposed of as hazardous waste.[\[5\]](#)
- Collect waste in clearly labeled, sealed containers.[\[17\]](#)
- Do not dispose of in a liquid state. Waste resin can be mixed with a hardener (in small quantities) to cure into a non-hazardous solid, but this should be done in a safe, ventilated area as the reaction can generate heat and hazardous fumes.[\[18\]](#)[\[21\]](#)
- Follow all local, state, and federal regulations for hazardous waste disposal.[\[5\]](#)[\[21\]](#)

Logical Workflows and Diagrams

Visual aids can help in understanding and implementing safety protocols effectively. The following diagrams, in DOT language, illustrate key safety workflows.

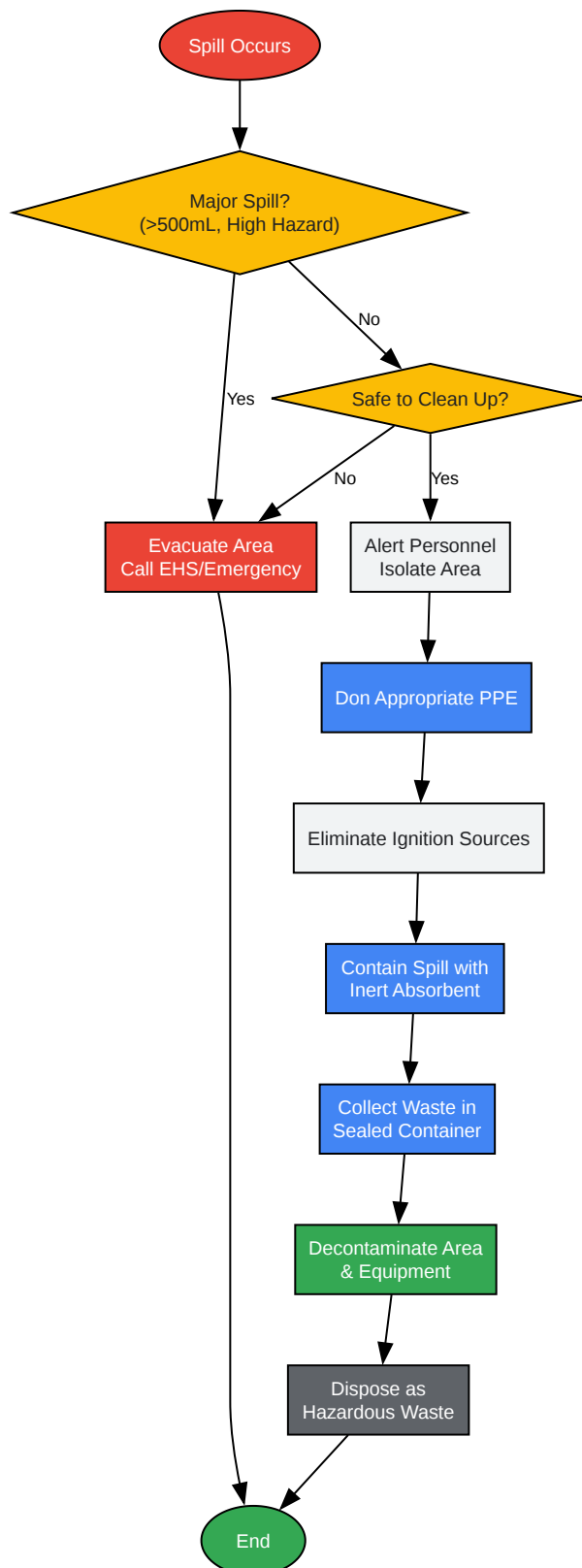
Risk Assessment Workflow



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Caption: Workflow for conducting a risk assessment before handling **1,2-Epoxyhexane**.

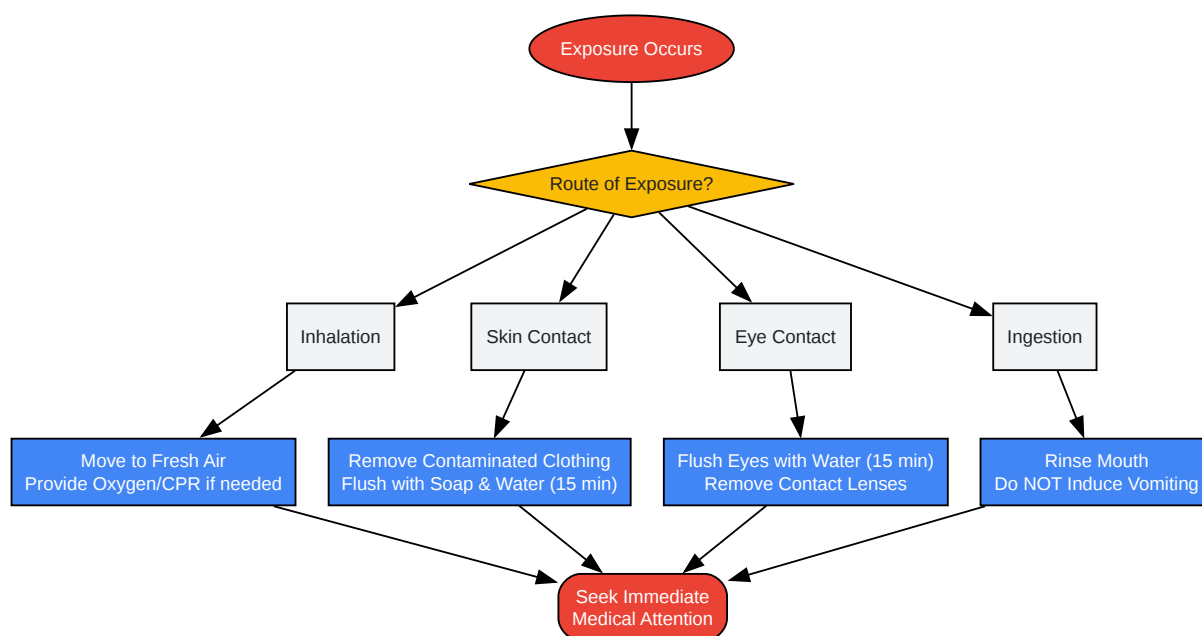
Spill Response Workflow



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Caption: Decision-making workflow for responding to a **1,2-Epoxyhexane** spill.

First Aid Decision Tree



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Caption: First aid response guide for different routes of exposure to **1,2-Epoxyhexane**.

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